

Application Notes and Protocols for In-Vivo Research using Glycoursodeoxycholic Acid-d4

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Compound of Interest

Compound Name: Glycoursodeoxycholic Acid-d4

Cat. No.: B10820266

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for designing and conducting in vivo studies to investigate the therapeutic potential and mechanisms of action of Glycoursodeoxycholic Acid (GUDCA), utilizing its deuterated form, **Glycoursodeoxycholic Acid-d4** (GUDCA-d4), as an essential tool for accurate quantification.

Introduction to Glycoursodeoxycholic Acid (GUDCA)

Glycoursodeoxycholic acid is a glycine-conjugated secondary bile acid that plays a significant role in various physiological processes. Emerging research has highlighted its therapeutic potential in a range of metabolic and inflammatory diseases. In vivo studies have demonstrated that GUDCA can ameliorate conditions such as type 2 diabetes, atherosclerosis, hepatic steatosis, and colitis.^{[1][2][3][4]} Its mechanisms of action are multifaceted, involving the modulation of key signaling pathways, including the farnesoid X receptor (FXR) and the G-protein-coupled bile acid receptor 1 (GPBAR1 or TGR5), as well as influencing the composition of the gut microbiota.^{[1][5][6]}

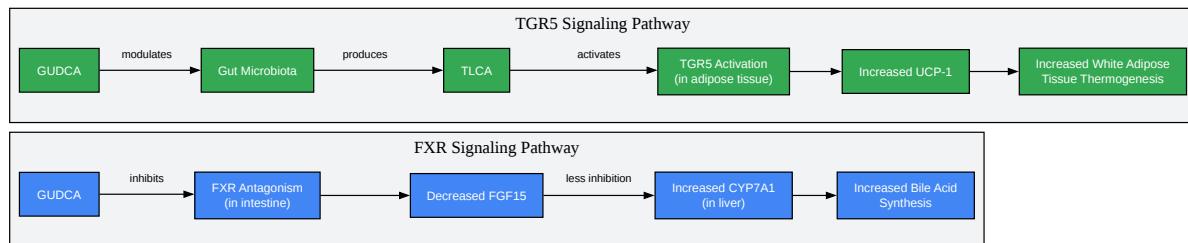
The Role of Glycoursodeoxycholic Acid-d4 (GUDCA-d4)

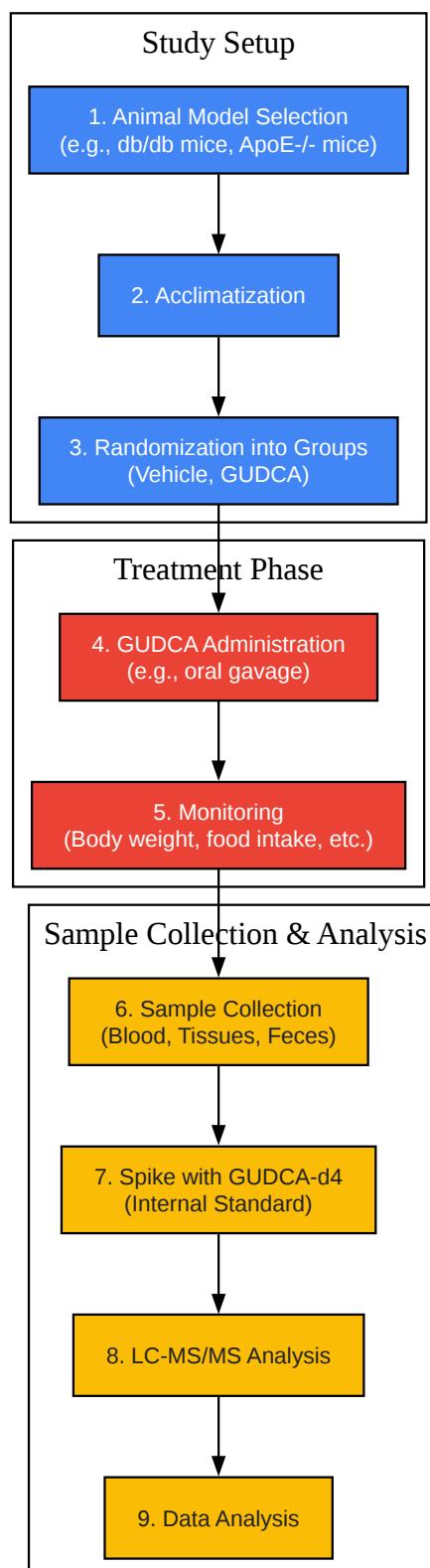
In in-vivo research, particularly in pharmacokinetic and pharmacodynamic studies, precise quantification of the administered compound in biological matrices is critical.

Glycoursodeoxycholic Acid-d4 (GUDCA-d4) is a stable isotope-labeled version of GUDCA. Due to its identical chemical properties to GUDCA but different mass, GUDCA-d4 is the ideal internal standard for mass spectrometry-based quantification methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS). The use of a deuterated internal standard corrects for variations in sample preparation and instrument response, ensuring high accuracy and precision in measuring GUDCA concentrations in plasma, tissues, and feces.

Key Signaling Pathways of GUDCA

GUDCA exerts its biological effects through complex signaling networks. Two of the most well-characterized pathways are the FXR and TGR5 signaling cascades.



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